

Engineering Metal Affinity: A Technical Guide to N-2-Pyridinylalanine (2-Pal)

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Compound of Interest

Compound Name: N-2-Pyridinylalanine

CAS No.: 76478-29-0

Cat. No.: B14057822

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Executive Summary & Nomenclature Clarification

In the realm of medicinal chemistry and peptide engineering, **N-2-Pyridinylalanine**—more formally known in IUPAC nomenclature as 3-(2-pyridyl)-L-alanine (2-Pal) or 2-pyridylalanine—represents a critical non-canonical amino acid (NCAA). It serves as a robust, high-affinity metal-binding isostere of Histidine.

Note on Nomenclature: While "**N-2-Pyridinylalanine**" technically implies substitution at the amine nitrogen (N-substituted), commercial chemical databases frequently index 3-(2-pyridyl)-alanine under this identifier [1, 2]. Given the dominance of the side-chain derivative (2-Pal) in drug development for ATCUN motifs, radiopharmaceuticals, and peptide stapling, this guide focuses on the 3-(2-pyridyl)-alanine isomer.

This whitepaper dissects the coordination chemistry, thermodynamic stability, and experimental characterization of 2-Pal, providing a roadmap for its integration into metallo-peptide drug candidates.

Structural Basis of Coordination

The utility of 2-Pal stems from its pyridine side chain, which offers a distinct electronic and steric profile compared to the imidazole group of Histidine.

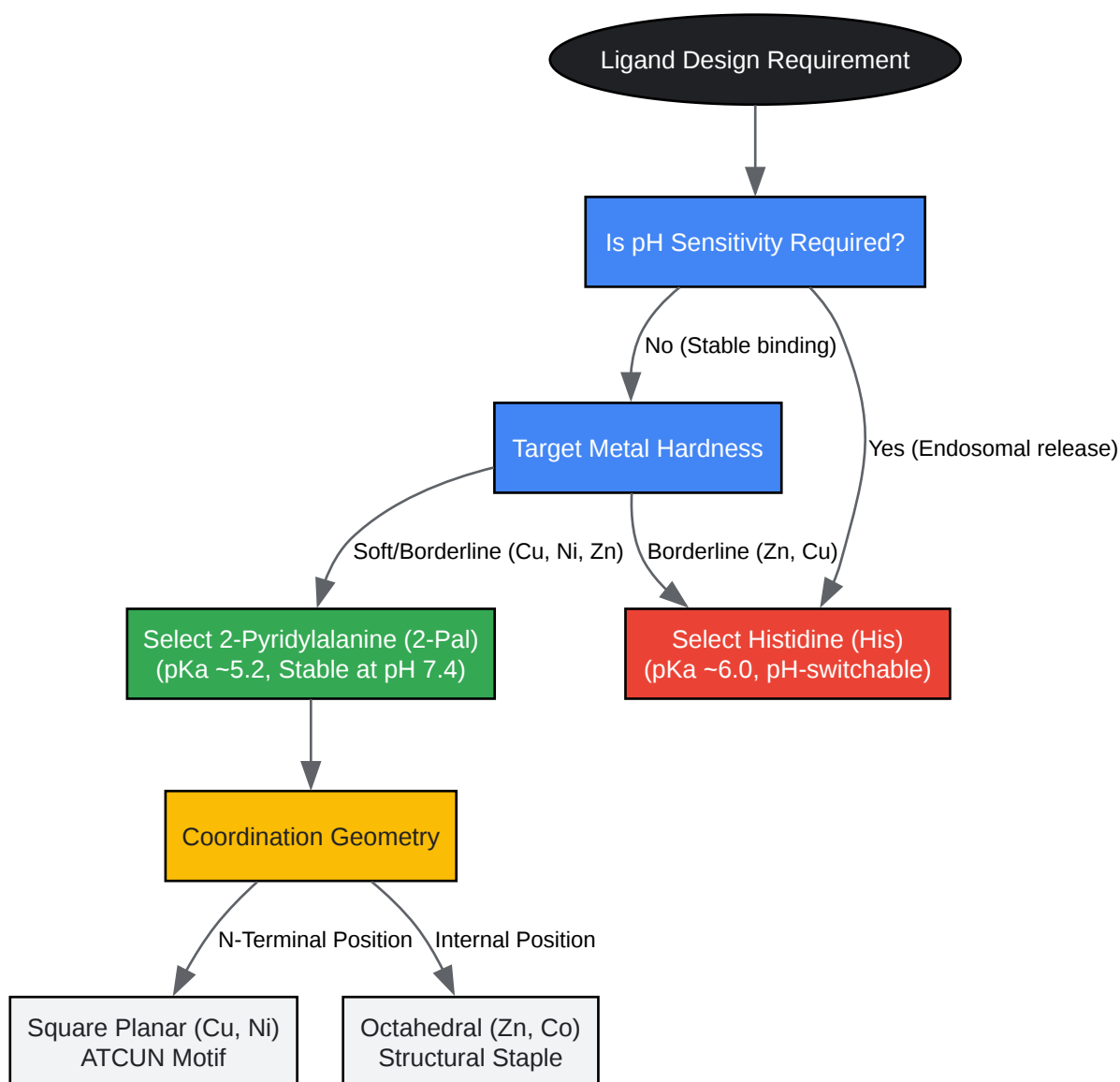
The Ligand Field

Unlike Histidine (pKa ~6.0), the pyridine nitrogen of 2-Pal has a lower pKa (~5.2). This ensures that at physiological pH (7.4), the pyridine ring remains unprotonated and available for metal coordination, eliminating the pH-dependent "on/off" switching often seen with Histidine-based binding sites.

- Donor Atom: Pyridine Nitrogen (hybridized).
- Chelation Mode: Typically acts as a bidentate or tridentate ligand in peptides.
 - Bidentate: Coordinates via the Pyridine-N and the backbone Amide-N (deprotonated).
 - Tridentate: In N-terminal positions, it coordinates via the Terminal Amine-N, Pyridine-N, and potentially a Carbonyl-O.

Visualization of Coordination Logic

The following diagram illustrates the decision logic for selecting 2-Pal over Histidine in ligand design.



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Figure 1: Decision matrix for incorporating 2-Pal into peptide scaffolds based on pH sensitivity and metal coordination requirements.

Thermodynamics & Metal Selectivity

2-Pal exhibits a high affinity for transition metals, following the Irving-Williams series: Cu(II) > Ni(II) > Zn(II) > Co(II).

Comparative Stability Constants (Log K)

The following table summarizes the stability constants of 2-Pal complexes compared to Histidine. Note the enhanced stability for Copper(II) in specific geometries due to the π -acceptor capability of the pyridine ring.

| Metal Ion | Ligand | Log K1 (Stepwise) | Coordination Geometry | Significance |
|-----------|-----------|-------------------|---------------------------|---|
| Cu(II) | 2-Pal | ~8.5 - 9.2 | Square Planar (distorted) | High affinity; useful for radiolabeling (e.g., Cu). |
| Cu(II) | Histidine | ~10.2 | Square Planar | Histidine binds stronger but is pH sensitive. |
| Ni(II) | 2-Pal | ~6.8 | Octahedral / Sq. Planar | Forms robust ATCUN-like motifs for DNA cleavage.[1] |
| Zn(II) | 2-Pal | ~5.5 | Tetrahedral / Octahedral | Structural scaffolding; "Zinc Finger" mimetic. |

Data synthesized from coordination chemistry principles and peptide analog studies [1, 3].

The ATCUN Motif Enhancement

In N-terminal positions (e.g., 2-Pal-Gly-His...), 2-Pal can replace the N-terminal amine or the third-position Histidine in ATCUN (Amino-Terminal Cu/Ni binding) motifs.

- Mechanism: The pyridine nitrogen facilitates the deprotonation of backbone amides, lowering the pH threshold for complex formation compared to standard sequences.
- Result: Tighter binding of Cu(II) and Ni(II) at slightly acidic pH (tumor microenvironment relevant).

Applications in Drug Development[2]

Radiopharmaceuticals

2-Pal is increasingly used in peptide receptor radionuclide therapy (PRRT). Its ability to coordinate radionuclides like

Lu and

Cu allows for the creation of stable chelates without the need for bulky external chelators (like DOTA) in some designs, or as an auxiliary anchor to improve pharmacokinetics [3].

- Case Study: Substitution of Tyr3 with 2-Pal in Somatostatin antagonists (e.g., LM3 analogs) demonstrated that while 2-Pal maintains receptor affinity, the specific regioisomer (2-Pal vs 3-Pal vs 4-Pal) significantly alters renal retention and hydrophilicity [3].

Peptide Stapling via Metal Clips

By placing two 2-Pal residues at positions

and

of an alpha-helix, the addition of a metal ion (Pd(II) or Cu(II)) can "staple" the peptide, enforcing helicity and improving proteolytic stability. This is a reversible staple, unlike covalent hydrocarbon stapling.

Experimental Protocols

To validate the metal-binding properties of a 2-Pal-containing peptide, a combination of Potentiometric Titration and Spectroscopic validation is required.

Protocol: Potentiometric Determination of Stability Constants

Objective: Determine the protonation constants (

) and metal stability constants (

).

- Preparation:

- Prepare a 2 mM solution of the 2-Pal peptide in degassed (ionic strength adjustor).
- Prepare (carbonate-free) as titrant.
- Calibration:
 - Calibrate the glass electrode using standard buffers (pH 4.0, 7.0, 10.0).
 - Determine the exact concentration of KOH via Gran's plot method.
- Ligand Titration (Acid-Base):
 - Acidify the peptide solution to pH ~2.5 with HCl.
 - Titrate with KOH under atmosphere to pH 11.0.
 - Data Output: Calculates ligand values (expect Pyridine).
- Metal Titration:
 - Add metal salt (or) at a 1:1 molar ratio.
 - Repeat titration. The divergence of the curve from the ligand-only curve indicates complex formation.
- Analysis:

- Use fitting software (e.g., HYPERQUAD or PSEQUAD) to solve the mass balance equations and derive

Protocol: Isothermal Titration Calorimetry (ITC)

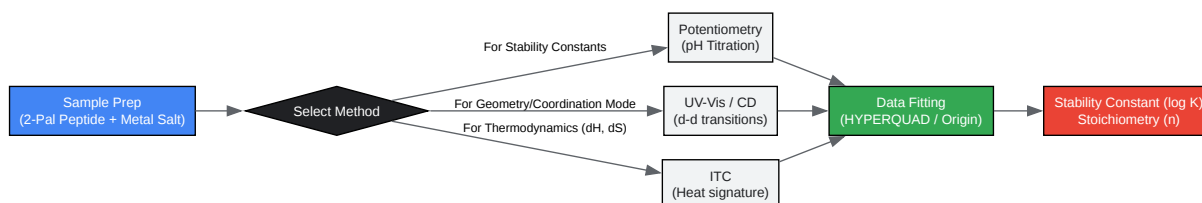
Objective: Measure binding enthalpy (

) and stoichiometry (

).

- Cell: 20-50 μM 2-Pal peptide in HEPES buffer (pH 7.4).
- Syringe: 0.5-1.0 mM Metal Chloride solution.
- Injection: 20 injections of 2 μL .
- Insight: A steep inflection point indicates tight binding (). Exothermic peaks usually indicate favorable enthalpy driven by bond formation.

Experimental Workflow Diagram



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Figure 2: Workflow for characterizing the metal-binding parameters of 2-Pal derivatives.

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